

# Application Notes & Protocols: FTY720 (Fingolimod) for S1P Receptor Modulation Studies

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## Compound of Interest

Compound Name: *Spdph*  
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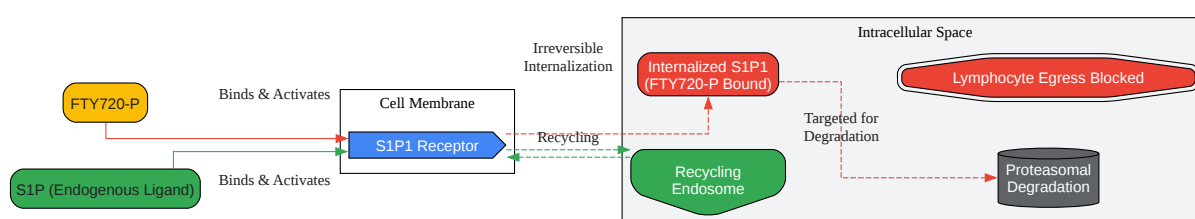
## Introduction: The Dynamic World of S1P Signaling

Sphingosine-1-phosphate (S1P) is a bioactive lysophospholipid that acts as a critical extracellular signaling molecule. It exerts its pleiotropic effects by binding to a family of five distinct G protein-coupled receptors (GPCRs), termed S1P1 through S1P5. These receptors are ubiquitously expressed and play pivotal roles in regulating fundamental cellular processes, including cell survival, proliferation, migration, and differentiation. In the context of immunology, S1P signaling is the master regulator of lymphocyte trafficking, governing the egress of T and B cells from secondary lymphoid organs into circulation.<sup>[1][2]</sup> This process is essential for immune surveillance and response. Dysregulation of the S1P axis is implicated in various autoimmune diseases, making its receptors prime therapeutic targets.

## FTY720 (Fingolimod): A Prodrug Approach to S1P Receptor Modulation

FTY720 (Fingolimod) is a structural analog of sphingosine that, on its own, is inactive.[3] Upon administration, it is readily phosphorylated by sphingosine kinases, primarily sphingosine kinase 2 (SphK2), to form its active metabolite, FTY720-phosphate (FTY720-P).[4][5][6][7] This phosphorylated form acts as a potent, high-affinity agonist at four of the five S1P receptors: S1P1, S1P3, S1P4, and S1P5.[1][8] It notably lacks significant activity at the S1P2 receptor.[9]

The therapeutic and experimental utility of FTY720 stems from its unique interaction with the S1P1 receptor. While FTY720-P initially acts as an agonist, its chronic binding leads to the irreversible internalization and proteasomal degradation of the S1P1 receptor.[8][10][11][12][13] This is in stark contrast to the natural ligand, S1P, which induces receptor recycling.[10][12] This sustained downregulation renders lymphocytes in the lymph nodes insensitive to the endogenous S1P gradient that normally guides their exit. The result is a profound, reversible sequestration of lymphocytes within secondary lymphoid tissues, leading to peripheral lymphopenia.[1][14] This mechanism of "functional antagonism" is the cornerstone of FTY720's efficacy in treating relapsing-remitting multiple sclerosis (MS).[1][10][13] Beyond its well-documented effects on the immune system, FTY720 can cross the blood-brain barrier, suggesting direct effects on CNS-resident cells like astrocytes, which also express S1P receptors.[1][8][10][15]



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Caption: Mechanism of FTY720-P functional antagonism at the S1P1 receptor.

## Key Research Applications & Experimental Design

FTY720 is a versatile tool for investigating S1P biology. Its applications range from fundamental cell biology to preclinical models of autoimmune disease.

### In Vitro Applications

- **Lymphocyte Migration/Chemotaxis Assays:** To study the role of S1P1 in immune cell trafficking. FTY720 can be used to block S1P-mediated migration.
- **Receptor Internalization Studies:** To visualize and quantify the process of S1P1 downregulation. This is a key assay to confirm the functional antagonism mechanism.
- **Signaling Pathway Analysis:** To dissect the downstream consequences of activating S1P1, S1P3, S1P4, and S1P5 in various cell types (e.g., lymphocytes, endothelial cells, astrocytes, microglia).

### In Vivo Applications

- **Models of Autoimmune Disease:** FTY720 is widely used in the Experimental Autoimmune Encephalomyelitis (EAE) model of multiple sclerosis to study the impact of lymphocyte sequestration on disease progression.[\[10\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)
- **Transplantation Models:** To investigate the role of lymphocyte trafficking in graft-versus-host disease (GvHD) and allograft rejection.[\[19\]](#)
- **Studies of CNS Function:** Given its ability to cross the blood-brain barrier, FTY720 can be used to probe the function of S1P receptors on neural cells.[\[8\]](#)[\[10\]](#)

### Quantitative Data Summary

The binding affinity of the active metabolite, FTY720-P, is critical for designing experiments.

| Receptor Subtype | FTY720-Phosphate (FTY720-P) Kd (nM) | Endogenous Ligand (S1P) Kd (nM) |
|------------------|-------------------------------------|---------------------------------|
| S1P1             | ~0.3 - 1.0                          | ~8                              |
| S1P2             | >10,000 (inactive)                  | ~30                             |
| S1P3             | ~1.0 - 3.0                          | ~3                              |
| S1P4             | ~0.5 - 1.0                          | ~50                             |
| S1P5             | ~1.0 - 2.0                          | ~10                             |

Table compiled from data in Brinkmann et al., 2010 and other sources.[\[1\]](#)[\[20\]](#)

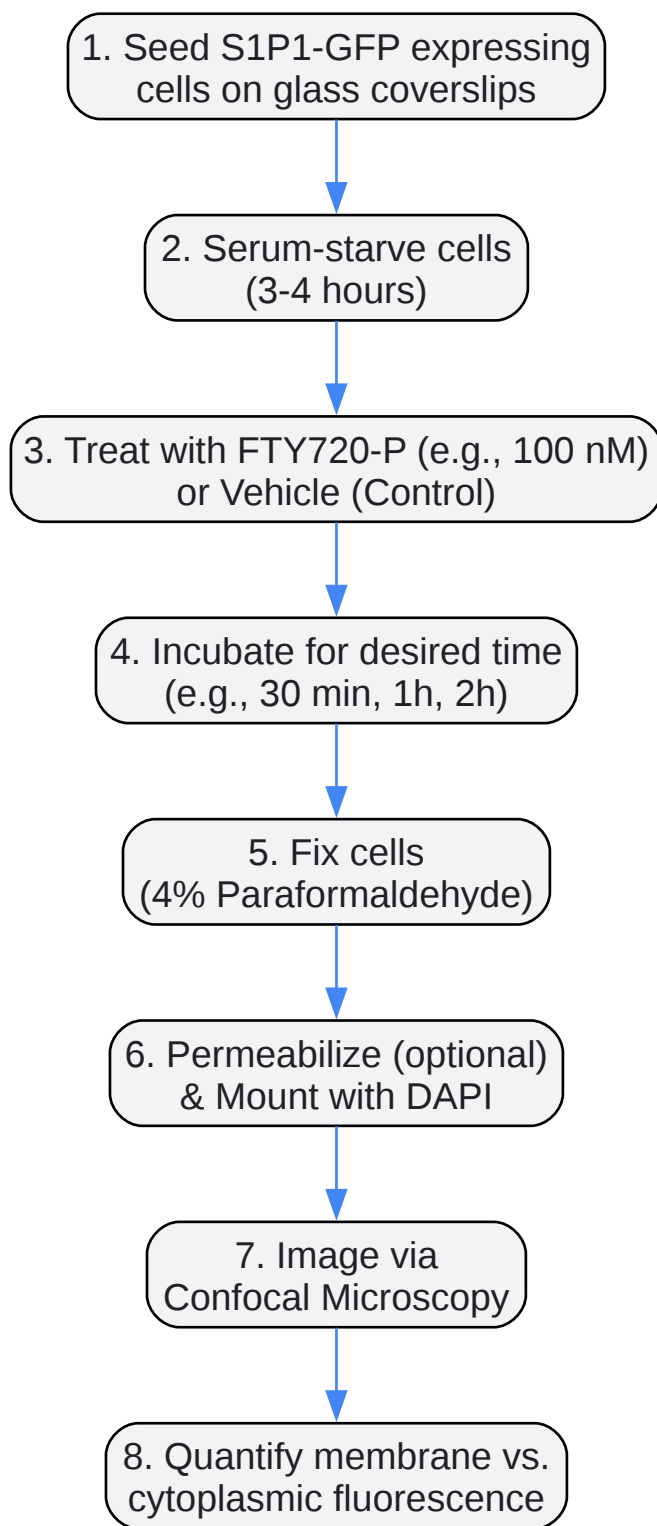
## Detailed Protocols

Important Pre-analytical Considerations:

- **Compound Handling:** FTY720 hydrochloride is typically a white solid. Store desiccated at -20°C.[\[21\]](#) For in vitro experiments, prepare a stock solution (e.g., 1-10 mM) in DMSO or ethanol. For in vivo use, FTY720 can be dissolved in 0.9% NaCl (saline).[\[22\]](#)
- **Activation:** Remember that FTY720 is a prodrug. For in vitro assays using cell lines that may have low SphK2 activity, it is often preferable to use commercially available FTY720-phosphate directly to ensure consistent receptor activation. For in vivo studies, the host's enzymatic activity is sufficient for conversion.[\[1\]](#)[\[7\]](#)

## Protocol 1: In Vitro S1P1 Receptor Internalization Assay

**Principle:** This assay visualizes the FTY720-P-induced translocation of S1P1 from the cell surface to intracellular compartments using immunofluorescence microscopy. This protocol is adapted for cells engineered to express a tagged S1P1 receptor (e.g., S1P1-GFP).



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Caption: Workflow for S1P1 Receptor Internalization Assay.

Materials:

- HEK293 or CHO cells stably expressing S1P1 tagged with a fluorescent protein (e.g., GFP, mCherry).
- Glass-bottom dishes or coverslips coated with poly-D-lysine or fibronectin.[\[23\]](#)[\[24\]](#)
- Culture medium (e.g., DMEM) with 10% FBS.
- Serum-free culture medium.
- FTY720-phosphate (FTY720-P).
- Vehicle control (e.g., PBS or media).
- 4% Paraformaldehyde (PFA) in PBS for fixation.
- Mounting medium with DAPI.

#### Procedure:

- Cell Plating: Seed S1P1-GFP expressing cells onto coated glass coverslips in a 24-well plate at a density that will result in 60-70% confluency the next day.
- Serum Starvation: The next day, gently wash the cells with PBS and replace the medium with serum-free medium. Incubate for 3-4 hours. Rationale: Serum contains high levels of S1P which can cause basal receptor internalization, masking the effect of the experimental compound.[\[23\]](#)
- Treatment: Add FTY720-P to the desired final concentration (e.g., 10-100 nM). Include a vehicle-only control. For a positive control for reversible internalization, use S1P (e.g., 100 nM).
- Incubation: Incubate the cells at 37°C for various time points (e.g., 30 minutes, 1 hour, 2 hours) to observe the dynamics of internalization.[\[10\]](#)[\[24\]](#)
- Fixation: After incubation, gently wash the cells twice with ice-cold PBS. Fix the cells by adding 4% PFA and incubating for 15 minutes at room temperature.[\[24\]](#)

- **Mounting:** Wash the cells three times with PBS. Mount the coverslips onto glass slides using mounting medium containing DAPI to counterstain the nuclei.
- **Imaging:** Visualize the cells using a confocal microscope. Acquire images of the GFP (S1P1) and DAPI (nuclei) channels.
- **Analysis:** Observe the subcellular localization of the S1P1-GFP signal. In untreated cells, fluorescence should be primarily at the plasma membrane. In FTY720-P treated cells, the signal will accumulate in intracellular puncta, representing endosomal compartments.<sup>[24]</sup> Quantitative analysis can be performed by measuring the fluorescence intensity at the membrane versus the cytoplasm.

## Protocol 2: In Vitro T-Cell Chemotaxis (Transwell Migration) Assay

**Principle:** This assay measures the ability of T-cells to migrate through a porous membrane towards a chemoattractant (S1P). FTY720-P is used as an inhibitor by downregulating the S1P1 receptor required for this migration.

**Materials:**

- Transwell inserts with a 5 µm pore size membrane.
- 24-well plate.
- Primary T-cells or a T-cell line (e.g., Jurkat).
- RPMI-1640 medium with 0.5% BSA (Assay Medium).
- FTY720-P.
- Sphingosine-1-Phosphate (S1P) as the chemoattractant.
- Cell counting solution (e.g., Trypan Blue) and hemocytometer or an automated cell counter.

**Procedure:**

- **Cell Preparation & Pre-treatment:**

- Harvest T-cells and wash them with serum-free medium.
- Resuspend cells at  $1 \times 10^6$  cells/mL in Assay Medium.
- In separate tubes, pre-incubate the cell suspension with either vehicle or different concentrations of FTY720-P (e.g., 1-100 nM) for 1-2 hours at 37°C. Rationale: This pre-incubation period is crucial to allow for S1P1 receptor internalization and functional antagonism.
- Assay Setup:
  - In the lower chambers of the 24-well plate, add 600  $\mu$ L of Assay Medium containing either vehicle (negative control) or S1P (chemoattractant, e.g., 50 nM).
  - Place the Transwell inserts into the wells.
  - Add 100  $\mu$ L of the pre-treated T-cell suspension ( $1 \times 10^5$  cells) to the top chamber of each insert.
- Incubation: Incubate the plate at 37°C in a 5% CO<sub>2</sub> incubator for 3-4 hours.
- Cell Quantification:
  - After incubation, carefully remove the Transwell inserts.
  - Collect the medium from the lower chamber, which contains the migrated cells.
  - Count the number of cells in the lower chamber using a hemocytometer or an automated cell counter.
- Data Analysis:
  - Calculate the percentage of migration for each condition relative to the initial number of cells added to the top chamber.
  - Compare the migration towards S1P in vehicle-treated cells versus FTY720-P-treated cells. A significant reduction in migration in the FTY720-P group indicates effective S1P1 receptor modulation.

## Protocol 3: In Vivo FTY720 Treatment in the EAE Mouse Model

**Principle:** Experimental Autoimmune Encephalomyelitis (EAE) is the most common animal model for human multiple sclerosis. The disease is induced by immunizing mice with myelin peptides, leading to an autoimmune attack on the CNS by pathogenic T-cells. FTY720 is used to prevent these T-cells from reaching the CNS.

### Materials:

- C57BL/6 mice (female, 8-10 weeks old).
- Myelin Oligodendrocyte Glycoprotein peptide 35-55 (MOG35-55).
- Complete Freund's Adjuvant (CFA) containing Mycobacterium tuberculosis.
- Pertussis Toxin (PTX).
- FTY720 hydrochloride.
- Sterile 0.9% Saline.
- Oral gavage needles or intraperitoneal (i.p.) injection supplies.

### Procedure:

- EAE Induction (Day 0):
  - Anesthetize mice.
  - Immunize subcutaneously with 100-200 µg of MOG35-55 emulsified in CFA.
  - Administer 200 ng of PTX via i.p. injection.
  - Administer a second dose of 200 ng of PTX 48 hours later (Day 2).
- FTY720 Treatment Regimen:

- Prophylactic Treatment: Begin FTY720 administration on Day 0 or Day 1. Dissolve FTY720 in saline and administer daily via oral gavage at a dose of 0.3 - 1.0 mg/kg.[16][17][19][25] A vehicle control group (saline only) is essential.
- Therapeutic Treatment: Begin FTY720 administration after the onset of clinical signs (typically around Day 10-12).[16][18]
- Clinical Scoring:
  - Monitor mice daily for weight loss and clinical signs of EAE starting around Day 7.
  - Score the mice based on a standardized scale:
    - 0: No clinical signs.
    - 1: Limp tail.
    - 2: Hind limb weakness or wobbly gait.
    - 3: Partial hind limb paralysis.
    - 4: Complete hind limb paralysis.
    - 5: Moribund state.
- Endpoint Analysis (Optional):
  - At the conclusion of the experiment (e.g., Day 21-28), mice can be euthanized.
  - Blood can be collected for flow cytometry to confirm peripheral lymphopenia.
  - Spinal cords and brains can be harvested for histological analysis (e.g., H&E staining for inflammation, Luxol Fast Blue for demyelination) to assess immune cell infiltration and tissue damage.[18]

## Data Interpretation & Troubleshooting

- Inconsistent In Vitro Results: Ensure complete serum starvation, as residual S1P can interfere with the assay. Verify the activity of FTY720-P, as it can degrade with improper

storage. Use a positive control like S1P to ensure cells are responsive.

- Lack of Efficacy in EAE: Confirm proper EAE induction in the vehicle control group. Verify the dose and administration route of FTY720. In some refractory models, higher doses may be needed, or the timing of therapeutic intervention may need adjustment.[\[17\]](#)
- Unexpected Cell Migration: Remember FTY720-P is also a potent agonist for S1P3, S1P4, and S1P5. In cell types expressing these receptors, FTY720 may stimulate migration or other cellular responses, complicating data interpretation.[\[8\]](#)[\[26\]](#) Careful characterization of the S1P receptor expression profile of your experimental system is critical.

## References

- Billich, A., et al. (2003). Phosphorylation of the Immunomodulatory Drug FTY720 by Sphingosine Kinases. Journal of Biological Chemistry. Available at: [\[Link\]](#)
- Brinkmann, V., et al. (2010). Fingolimod (FTY720): discovery and development of an oral drug to treat multiple sclerosis. Nature Reviews Drug Discovery. Available at: [\[Link\]](#)
- Mandala, S., et al. (2002). The immune modulator FTY720 targets sphingosine 1-phosphate receptors. Science. Available at: [\[Link\]](#)
- Choi, J.W., et al. (2011). FTY720 (fingolimod) efficacy in an animal model of multiple sclerosis requires astrocyte sphingosine 1-phosphate receptor 1 (S1P1) modulation. Proceedings of the National Academy of Sciences. Available at: [\[Link\]](#)
- Paugh, S.W., et al. (2003). The immunosuppressant FTY720 is phosphorylated by sphingosine kinase type 2. FEBS Letters. Available at: [\[Link\]](#)
- Billich, A., et al. (2003). Phosphorylation of the immunomodulatory drug FTY720 by sphingosine kinases. Journal of Biological Chemistry. Available at: [\[Link\]](#)
- Chun, J. & Hartung, H.P. (2010). Neurological S1P signaling as an emerging mechanism of action of oral FTY720 (fingolimod) in multiple sclerosis. ACS Chemical Neuroscience. Available at: [\[Link\]](#)

- San-Juan, R., et al. (2018). The immunosuppressant FTY720 is phosphorylated by sphingosine kinase type 2. ResearchGate. Available at: [\[Link\]](#)
- Mehling, M., et al. (2016). Identification of a novel mechanism of action of fingolimod (FTY720) on human effector T cell function through TCF-1 upregulation. Journal of Neuroinflammation. Available at: [\[Link\]](#)
- Foster, C.A., et al. (2007). Fingolimod: direct CNS effects of sphingosine 1-phosphate (S1P) receptor modulation and implications in multiple sclerosis therapy. Journal of the Neurological Sciences. Available at: [\[Link\]](#)
- Gergely, P., et al. (2012). Binding affinities of FTY720-phosphate (5) and S1P (6) at S1P receptors. ResearchGate. Available at: [\[Link\]](#)
- Fujino, M., et al. (2003). FTY720, sphingosine 1-phosphate receptor modulator, ameliorates experimental autoimmune encephalomyelitis by inhibition of T cell infiltration. International Immunopharmacology. Available at: [\[Link\]](#)
- Salomone, S., et al. (2013). FTY720 (Gilenya) Phosphate Selectivity of Sphingosine 1-Phosphate Receptor Subtype 1 (S1P1) G Protein-coupled Receptor Requires Motifs in Intracellular Loop 1 and Transmembrane Domain 2. Journal of Biological Chemistry. Available at: [\[Link\]](#)
- Sun, W., et al. (2015). Diffusion tensor imaging detects treatment effects of FTY720 in experimental autoimmune encephalomyelitis mice. Magnetic Resonance in Medicine. Available at: [\[Link\]](#)
- Igarashi, N., et al. (2011). Assessment of Sphingosine-1-Phosphate Activity in Biological Samples by Receptor Internalization and Adherens Junction Formation. Methods in Molecular Biology. Available at: [\[Link\]](#)
- Diem, R., et al. (2010). FTY720 ameliorates MOG-induced experimental autoimmune encephalomyelitis by suppressing both cellular and humoral immune responses. Journal of Neuroscience Research. Available at: [\[Link\]](#)
- Hla, T. (2011). Selectivity and Specificity of Sphingosine 1-Phosphate Receptor Ligands: “Off-Targets” or Complex Pharmacology?. Frontiers in Pharmacology. Available at: [\[Link\]](#)

- Pöchacker, S., et al. (2020). In silico Docking Studies of Fingolimod and S1P1 Agonists. Molecules. Available at: [\[Link\]](#)
- Singh, A.K., et al. (2022). The functional antagonist of sphingosine-1-phosphate, FTY720, impairs gut barrier function. Frontiers in Immunology. Available at: [\[Link\]](#)
- Brinkmann, V. (2009). FTY720 (fingolimod) in Multiple Sclerosis: therapeutic effects in the immune and the central nervous system. British Journal of Pharmacology. Available at: [\[Link\]](#)
- Oleszak, E.L., et al. (2018). Immunomodulation Eliminates Inflammation in the Hippocampus in Experimental Autoimmune Encephalomyelitis, but Does Not Ameliorate Anxiety-Like Behavior. Frontiers in Immunology. Available at: [\[Link\]](#)
- Bigaud, M., et al. (2014). Investigating the molecular mechanisms through which FTY720-P causes persistent S1P1 receptor internalization. British Journal of Pharmacology. Available at: [\[Link\]](#)
- Gavaldà-Navarro, A., et al. (2017). S1P1 receptor phosphorylation, internalization, and interaction with Rab proteins: effects of sphingosine 1-phosphate, FTY720-P, phorbol esters, and paroxetine. Cellular and Molecular Life Sciences. Available at: [\[Link\]](#)
- Garris, C.S., et al. (2016). Effects of sphingosine-1-phosphate receptor 1 phosphorylation in response to FTY720 during neuroinflammation. JCI Insight. Available at: [\[Link\]](#)
- Leddo, C., et al. (2009). The S1P-analog FTY720 differentially modulates T-cell homing via HEV: T-cell-expressed S1P1 amplifies integrin activation in peripheral lymph nodes but not in Peyer patches. Blood. Available at: [\[Link\]](#)
- Pham, T.H., et al. (2010). FTY720 blocks egress of T cells in part by abrogation of their adhesion on the lymph node sinus. The Journal of Immunology. Available at: [\[Link\]](#)
- Min, H.S., et al. (2020). FTY720 ameliorates GvHD by blocking T lymphocyte migration to target organs and by skin fibrosis inhibition. Scientific Reports. Available at: [\[Link\]](#)
- Li, S., et al. (2020). The Immunosuppressant Fingolimod (FTY720) for the Treatment of Mechanical Force-Induced Abnormal Scars. Mediators of Inflammation. Available at: [\[Link\]](#)

- Wei, S.H., et al. (2005). S1P receptor stimulation inhibits migration to lymph nodes through afferent lymphatics but not through blood. *Nature Immunology*. Available at: [\[Link\]](#)
- Rodriguez, S., et al. (2021). Local delivery of FTY720 induces neutrophil activation through chemokine signaling in an oronasal fistula model. *Scientific Reports*. Available at: [\[Link\]](#)
- Choi, J.W., et al. (2010). FTY720 (fingolimod) efficacy in an animal model of multiple sclerosis requires astrocyte sphingosine 1-phosphate receptor 1 (S1P1) modulation. *ResearchGate*. Available at: [\[Link\]](#)
- Liu, X., et al. (2017). A novel liposomal formulation of FTY720 (Fingolimod) for promising enhanced targeted delivery. *Oncotarget*. Available at: [\[Link\]](#)
- Santacreu, E.J., et al. (2020). FTY720 reactivates cryptococcal granulomas in mice through S1P receptor 3 on macrophages. *Journal of Clinical Investigation*. Available at: [\[Link\]](#)
- Wheeler, S., et al. (2017). Antibody/Ligand-Target Receptor Internalization Assay Protocol Using Fresh Human or Murine Tumor Ex Vivo Samples. *Journal of Visualized Experiments*. Available at: [\[Link\]](#)
- Serdar, M., et al. (2021). The Effects of Fingolimod (FTY720) on Leukocyte Subset Circulation cannot be Behaviourally Conditioned in Rats. *Neurotherapeutics*. Available at: [\[Link\]](#)
- Biosensis. (n.d.). FTY-720 HCl/Fingolimod hydrochloride, Purified Small Molecule. Biosensis. Available at: [\[Link\]](#)

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## Sources

- [1. Mechanism of Action of Oral Fingolimod \(FTY720\) in Multiple Sclerosis - PMC](#)  
[\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)

- 2. [Frontiers | The functional antagonist of sphingosine-1-phosphate, FTY720, impairs gut barrier function \[frontiersin.org\]](#)
- 3. [Neurological S1P signaling as an emerging mechanism of action of oral FTY720 \(fingolimod\) in multiple sclerosis - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- 4. [researchgate.net \[researchgate.net\]](#)
- 5. [The immunosuppressant FTY720 is phosphorylated by sphingosine kinase type 2 - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- 6. [Phosphorylation of the immunomodulatory drug FTY720 by sphingosine kinases - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- 7. [researchgate.net \[researchgate.net\]](#)
- 8. [Fingolimod: direct CNS effects of sphingosine 1-phosphate \(S1P\) receptor modulation and implications in multiple sclerosis therapy - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 9. [FTY720 \(Gilenya\) Phosphate Selectivity of Sphingosine 1-Phosphate Receptor Subtype 1 \(S1P1\) G Protein-coupled Receptor Requires Motifs in Intracellular Loop 1 and Transmembrane Domain 2 - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 10. [pnas.org \[pnas.org\]](#)
- 11. [Identification of a novel mechanism of action of fingolimod \(FTY720\) on human effector T cell function through TCF-1 upregulation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 12. [Frontiers | Selectivity and Specificity of Sphingosine 1-Phosphate Receptor Ligands: “Off-Targets” or Complex Pharmacology? \[frontiersin.org\]](#)
- 13. [FTY720 \(fingolimod\) in Multiple Sclerosis: therapeutic effects in the immune and the central nervous system - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 14. [The immune modulator FTY720 targets sphingosine 1-phosphate receptors - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- 15. [researchgate.net \[researchgate.net\]](#)
- 16. [FTY720, sphingosine 1-phosphate receptor modulator, ameliorates experimental autoimmune encephalomyelitis by inhibition of T cell infiltration - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- 17. [Diffusion tensor imaging detects treatment effects of FTY720 in experimental autoimmune encephalomyelitis mice - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 18. [FTY720 ameliorates MOG-induced experimental autoimmune encephalomyelitis by suppressing both cellular and humoral immune responses - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)

- 19. FTY720 ameliorates GvHD by blocking T lymphocyte migration to target organs and by skin fibrosis inhibition - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 20. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 21. [biosensis.com](https://www.biosensis.com/) [[biosensis.com](https://www.biosensis.com/)]
- 22. The Effects of Fingolimod (FTY720) on Leukocyte Subset Circulation cannot be Behaviourally Conditioned in Rats - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 23. Assessment of Sphingosine-1-Phosphate Activity in Biological Samples by Receptor Internalization and Adherens Junction Formation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 24. S1P1 receptor phosphorylation, internalization, and interaction with Rab proteins: effects of sphingosine 1-phosphate, FTY720-P, phorbol esters, and paroxetine - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 25. Frontiers | Immunomodulation Eliminates Inflammation in the Hippocampus in Experimental Autoimmune Encephalomyelitis, but Does Not Ameliorate Anxiety-Like Behavior [[frontiersin.org](https://www.frontiersin.org/)]
- 26. Local delivery of FTY720 induces neutrophil activation through chemokine signaling in an oronasal fistula model - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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